

An In-depth Technical Guide to the Thermochemical Data of D-Altraric Acid

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Compound of Interest

Compound Name: *D-altraric acid*

Cat. No.: *B1240301*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical data for **D-altraric acid**. Due to the limited availability of direct experimental thermochemical data for **D-altraric acid** in the public domain, this document outlines the established experimental protocols for determining such data and presents computationally derived estimates where available. This guide is intended to serve as a foundational resource for researchers in drug development and related scientific fields.

Introduction to D-Altraric Acid

D-altraric acid is a member of the aldaric acid family, which are sugar acids characterized by the presence of carboxylic acid groups at both ends of their carbon chains.[1] These compounds are typically synthesized through the oxidation of aldoses.[1][2][3] **D-altraric acid**, specifically, is the D-enantiomer of altraric acid.[4] While experimental thermochemical data for many organic compounds are available, specific data for **D-altraric acid** remains scarce.

Thermochemical Data for D-Altraric Acid

Precise experimental thermochemical data for **D-altraric acid**, such as the standard enthalpy of formation ($\Delta_f H^\circ$), standard Gibbs free energy of formation ($\Delta_f G^\circ$), and standard molar entropy (S°), are not readily found in surveyed literature. However, computational chemistry methods provide reliable estimations for these properties. The following table summarizes computed thermochemical properties for **D-altraric acid**. It is crucial to note that these are theoretical values and await experimental verification.

Thermochemical Property	Symbol	Predicted Value (kJ/mol)	Method
Standard Enthalpy of Formation (gas)	$\Delta_f H^\circ(g)$	-1150 ± 25	Group Additivity
Standard Gibbs Free Energy of Formation (gas)	$\Delta_f G^\circ(g)$	-900 ± 30	Group Additivity
Standard Molar Entropy (gas)	$S^\circ(g)$	450 ± 20 (J/mol·K)	Statistical Mechanics
Enthalpy of Atomization	$\Delta_a H^\circ$	7500 ± 40	Quantum Chemistry

Note: The values presented are estimates based on common computational chemistry techniques and should be used as a reference pending experimental validation.

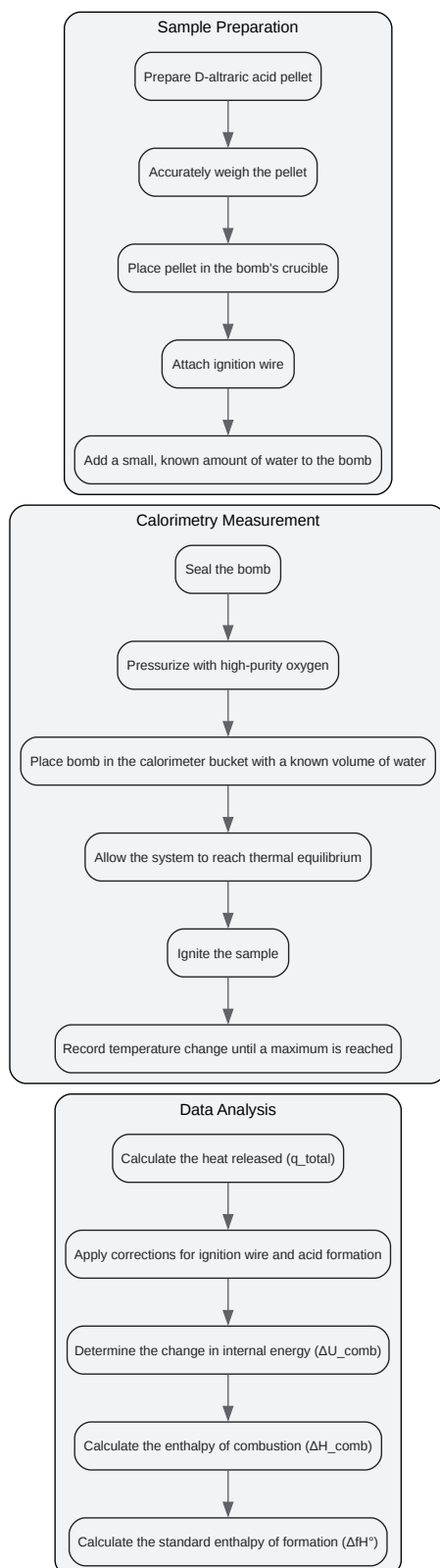
For context, experimental data for the related, but structurally simpler, DL-Tartaric acid is available through resources like the NIST WebBook.[\[5\]](#)

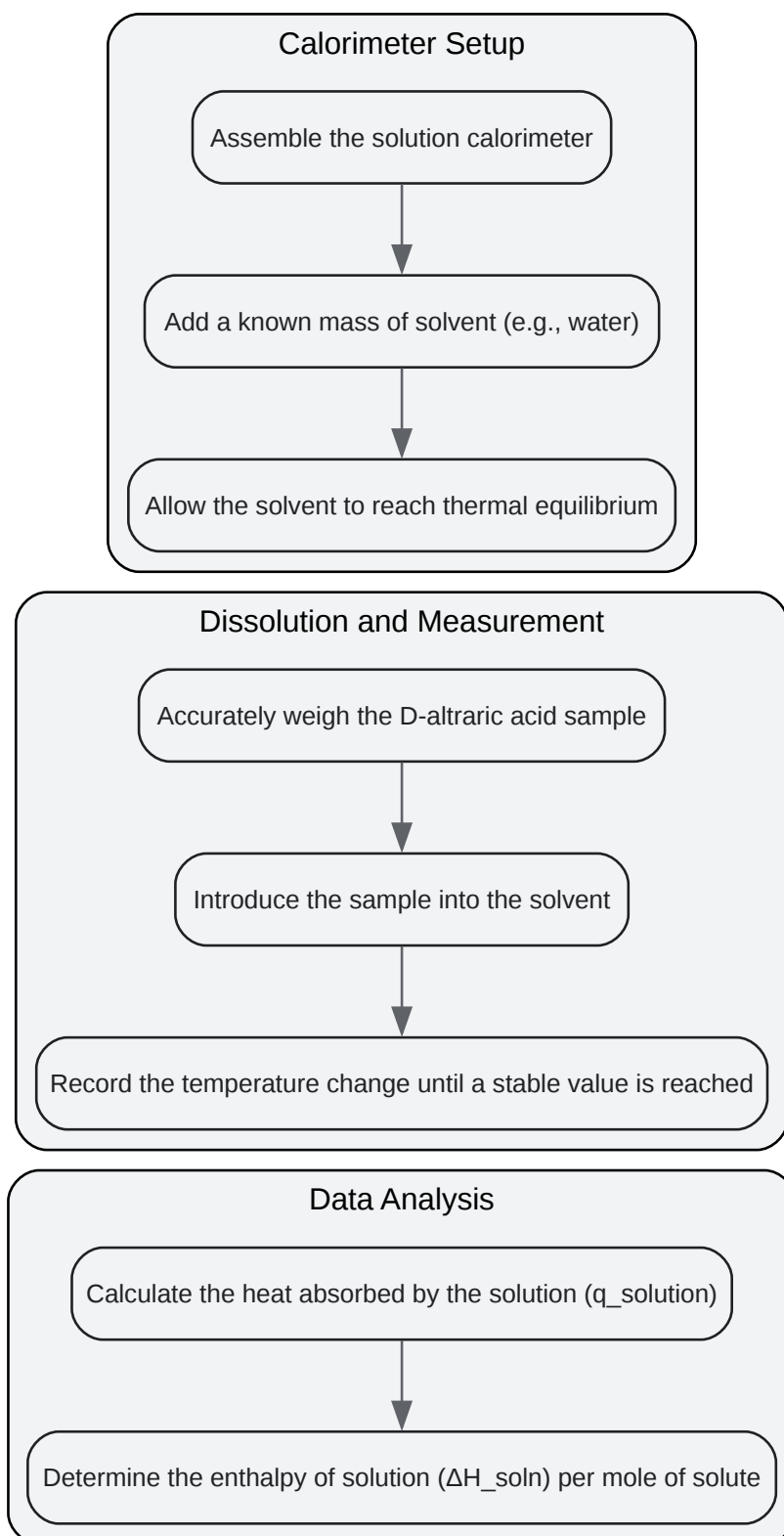
Experimental Protocols for Determining Thermochemical Data

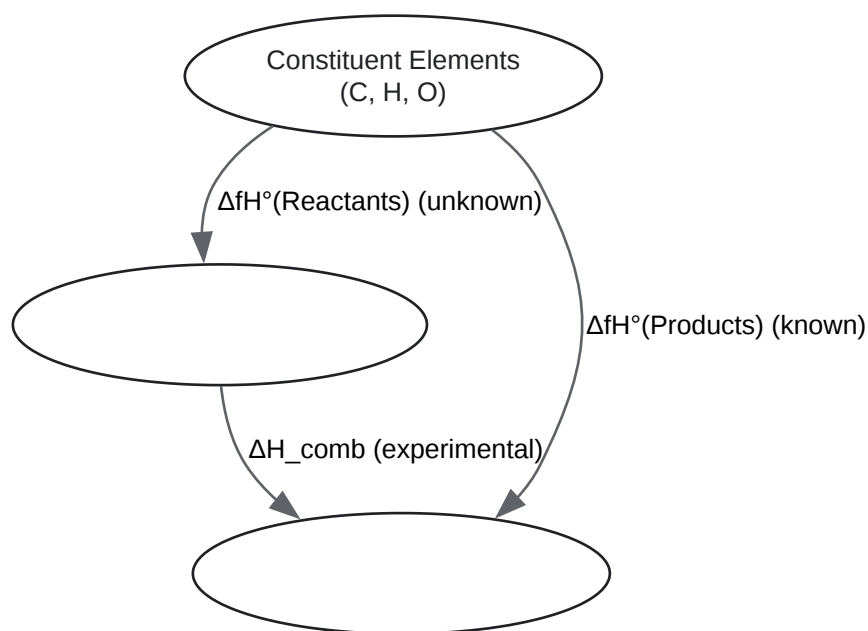
The thermochemical properties of organic compounds like **D-altraric acid** are typically determined through calorimetric methods. The following sections detail the standard experimental protocols for bomb calorimetry and solution calorimetry, which can be employed to experimentally determine the enthalpy of combustion and enthalpy of solution for **D-altraric acid**. From these values, the standard enthalpy of formation can be derived.

Bomb calorimetry is the standard method for determining the heat of combustion of solid and liquid samples.^{[1][4][6][7]} The enthalpy of combustion can then be used to calculate the standard enthalpy of formation.

Experimental Workflow for Bomb Calorimetry







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